

Application of Velp AREC heating magnetic stirrer for nanoparticle synthesis.

Author: BenchChem Technical Support Team. **Date:** December 2025

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Compound Name: *Veltec*

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Abstract

The synthesis of nanoparticles is a cornerstone of modern materials science and nanomedicine, demanding precise control over experimental parameters to achieve desired particle size, morphology, and stability. The VELP AREC heating magnetic stirrer, with its CerAlTop™ ceramic plate, powerful brushless motor, and precise digital control, is an exemplary tool for this purpose. This document provides detailed application notes and protocols for the synthesis of three common nanoparticle types: Gold (AuNPs), Silver (AgNPs), and Superparamagnetic Iron Oxide (SPIONs), leveraging the capabilities of the VELP AREC. These protocols are intended for researchers, scientists, and drug development professionals seeking reproducible and reliable synthesis methods.

Introduction to the VELP AREC for Nanoparticle Synthesis

The VELP AREC series of heating magnetic stirrers offers a suite of features that are highly advantageous for the controlled synthesis of nanoparticles. The precise and uniform heating of the ceramic top plate, which can reach temperatures up to 550°C, is critical for methods requiring thermal decomposition or consistent reaction kinetics.^{[1][2]} The powerful magnetic

coupling and wide range of stirring speeds (up to 1700 rpm) ensure a homogenous reaction mixture, which is crucial for uniform nucleation and growth of nanoparticles.[3][4]

Key features include:

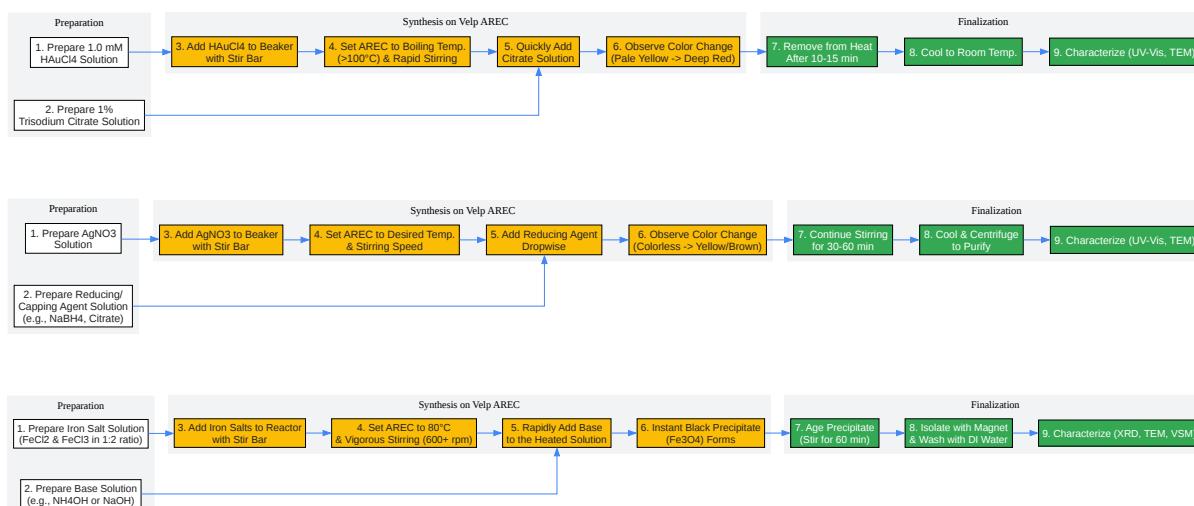
- Precise Temperature Control: Digital display and regulation ensure that the set temperature is accurately maintained, a critical factor for controlling particle size.[5]
- Uniform Heating: The CerAlTop™ plate provides excellent heat transfer and temperature homogeneity across the entire surface.[4]
- Powerful & Consistent Stirring: The brushless motor and SpeedServo™ technology maintain constant speed even as the viscosity of the reaction mixture changes, preventing aggregation and ensuring uniform particle formation.[3][6]
- Chemical Resistance: The ceramic top plate is impervious to most acids, bases, and solvents, ensuring durability and preventing contamination.[1][7]
- Safety Features: A "Hot Surface Safety" message is displayed when the plate temperature exceeds 50°C, enhancing laboratory safety.[6]

These features collectively provide the reproducibility and precision required for advanced nanomaterial synthesis.

Application I: Synthesis of Gold Nanoparticles (AuNPs) via Turkevich Method

The Turkevich method is a classic, simple, and effective technique for synthesizing spherical gold nanoparticles, typically in the 10-20 nm range. The method relies on the reduction of chloroauric acid by sodium citrate in a boiling aqueous solution. The VELP AREC is ideal for this process, providing the stable boiling temperature and vigorous stirring required for producing monodisperse nanoparticles.[8][9]

Experimental Workflow: Gold Nanoparticle Synthesis



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- To cite this document: BenchChem. [Application of Velp AREC heating magnetic stirrer for nanoparticle synthesis.]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1166048#application-of-velp-arec-heating-magnetic-stirrer-for-nanoparticle-synthesis\]](https://www.benchchem.com/product/b1166048#application-of-velp-arec-heating-magnetic-stirrer-for-nanoparticle-synthesis)

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